

Application Note: HPLC Method for Simultaneous Determination of Promethazine and Promethazine Sulfoxide

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Compound of Interest

Compound Name: *Promethazine sulfoxide*

Cat. No.: *B023261*

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This application note details a stability-indicating High-Performance Liquid Chromatography (HPLC) method for the simultaneous determination of promethazine (PMZ) and its primary metabolite and degradation product, **promethazine sulfoxide** (PMZSO). This method is applicable for the analysis of these compounds in pharmaceutical formulations and for stability studies.

Introduction

Promethazine (PMZ) is a first-generation antihistamine and antiemetic agent.[1] It is susceptible to degradation, particularly oxidation, which leads to the formation of **promethazine sulfoxide** (PMZSO). Therefore, a reliable analytical method that can separate and quantify both the parent drug and its sulfoxide derivative is crucial for quality control and stability assessment of promethazine-containing products. The HPLC method described herein provides a simple, accurate, and robust solution for this analytical challenge.

Chromatographic Conditions

A reversed-phase HPLC method was developed and validated to ensure adequate separation and quantification of promethazine and **promethazine sulfoxide**. The chromatographic conditions are summarized in the table below.

Parameter	Condition
Column	C8 (150 mm x 4.6 mm, 3 µm particle size)[2][3]
Mobile Phase	Acetonitrile : 25mM Phosphate Buffer (pH 7.0) (50:50, v/v)[2][3]
Flow Rate	1.0 mL/min[1][2][3]
Injection Volume	10 µL[1]
Column Temperature	25°C[1]
Detection Wavelength	249 nm[2][3]

Method Validation Summary

The developed method was validated according to the International Council for Harmonisation (ICH) guidelines. The validation parameters demonstrated that the method is linear, precise, accurate, and specific for the analysis of promethazine and **promethazine sulfoxide**.

Validation Parameter	Promethazine (PMZ)	Promethazine Sulfoxide (PMZSO)
Linearity Range	1 - 100 µg/mL	1 - 100 µg/mL
Correlation Coefficient (r ²)	> 0.999	> 0.999
Limit of Detection (LOD)	0.05 µg/kg[4]	0.05 µg/kg[4]
Limit of Quantification (LOQ)	0.1 µg/kg[4]	0.1 µg/kg[4]
Accuracy (% Recovery)	98.0 - 102.0%	97.5 - 101.5%
Precision (% RSD)	< 2.0%	< 2.0%

Note: LOD and LOQ values are based on a highly sensitive LC-MS/MS method for tissue analysis and may be higher for standard UV detection.

Experimental Protocols

Preparation of Standard Solutions

1.1. Promethazine and **Promethazine Sulfoxide** Stock Standard Solution (1000 µg/mL):

- Accurately weigh 10 mg of Promethazine HCl and **Promethazine Sulfoxide** reference standards.
- Transfer each to separate 10 mL volumetric flasks.
- Dissolve and dilute to volume with the mobile phase. Sonicate if necessary to ensure complete dissolution.

1.2. Working Standard Solutions:

- Prepare a series of working standard solutions by serially diluting the stock standard solutions with the mobile phase to achieve concentrations ranging from 1 µg/mL to 100 µg/mL.

Sample Preparation

2.1. Pharmaceutical Formulations (e.g., Tablets):

- Weigh and finely powder not fewer than 20 tablets to obtain a homogenous sample.
- Accurately weigh a portion of the powder equivalent to 10 mg of promethazine and transfer it to a 100 mL volumetric flask.
- Add approximately 70 mL of the mobile phase and sonicate for 15 minutes to ensure complete extraction of the drug.
- Dilute to volume with the mobile phase and mix well.
- Filter the solution through a 0.45 µm syringe filter, discarding the first few mL of the filtrate.
- The filtered solution is now ready for HPLC analysis.

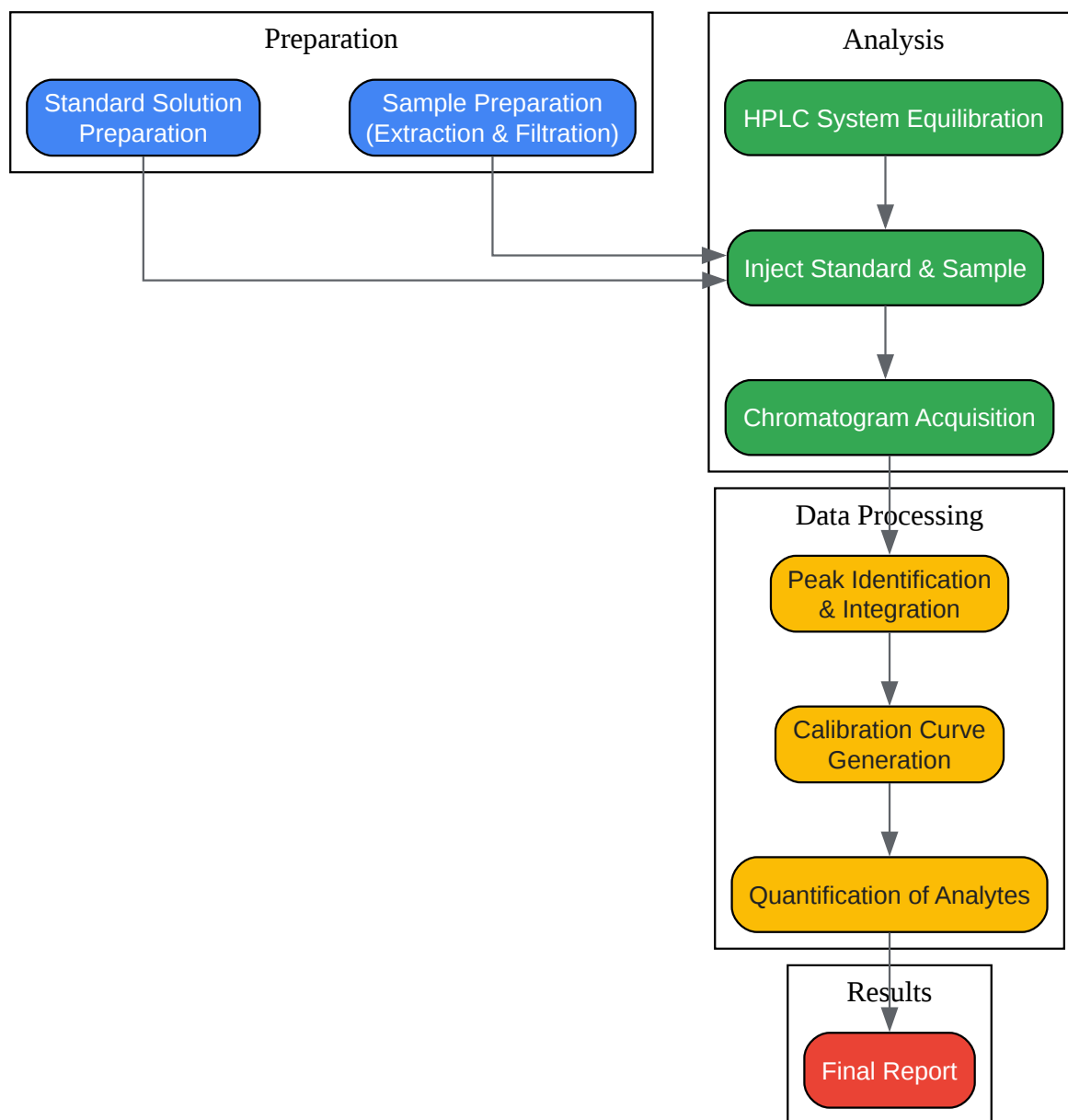
Chromatographic Procedure

- Equilibrate the HPLC system with the mobile phase for at least 30 minutes or until a stable baseline is achieved.
- Inject 10 μL of the standard and sample solutions into the chromatograph.
- Record the chromatograms and measure the peak areas for promethazine and **promethazine sulfoxide**.

Data Analysis

- Identify the peaks of promethazine and **promethazine sulfoxide** in the sample chromatogram by comparing their retention times with those of the standard solutions.
- Construct a calibration curve by plotting the peak area of each analyte versus its concentration for the standard solutions.
- Determine the concentration of promethazine and **promethazine sulfoxide** in the sample solution from the calibration curve.

Workflow Diagram



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Caption: Experimental workflow for the HPLC analysis of promethazine and **promethazine sulfoxide**.

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